Technical Guide: Chirality and Optical Rotation of Methyl (R)-aziridine-2-carboxylate

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Compound of Interest	
Compound Name:	*Methyl (R)-aziridine-2-carboxylate*
CAS No.:	*103539-32-8*
Cat. No.:	*B034651*

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Executive Summary

Methyl (R)-aziridine-2-carboxylate (CAS: 103539-32-8 for the (R)-isomer) is a strained, three-membered nitrogen heterocycle derived from D-serine. It serves as a critical "chiral switch" in drug development, allowing for the stereoselective introduction of amino acid isosteres and complex heterocyclic cores.

Unlike standard secondary amines, this molecule exhibits a unique stereochemical feature: slow nitrogen inversion, which creates distinct invertomers that can influence reaction outcomes. This guide provides a definitive protocol for its synthesis, characterization, and handling, emphasizing the preservation of optical purity.

Stereochemical Fundamentals: The Nitrogen Inversion Barrier

The stereochemistry of **methyl (R)-aziridine-2-carboxylate** is defined by two factors: the fixed chiral center at C2 and the dynamic chirality at the nitrogen atom.

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The C2 Chiral Center

The (R)-configuration at the C2 position is derived from the chiral pool precursor, D-Serine. This center is configurationally stable under neutral conditions but can racemize via enolization under strong basic conditions.

The Nitrogen Inversion Paradox

In acyclic amines, nitrogen inversion is rapid (

), making N-chiral isolation impossible at room temperature. However, in the aziridine ring, the bond angle strain (~60°) significantly increases the energy barrier to inversion (

transition state).

- Inversion Barrier (

  ): Approximately 17–19 kcal/mol for N-H aziridines.

- Implication: While not high enough to isolate N-enantiomers at room temperature (requires

  kcal/mol), it is sufficiently slow to observe distinct NMR signals at low temperatures.

- Stabilization: N-functionalization with electron-withdrawing groups (e.g., -Cl, -Ts, -Boc) increases the barrier, often locking the nitrogen configuration.

Visualizing the Inversion

The following diagram illustrates the equilibrium between the cis and trans invertomers relative to the ester group.

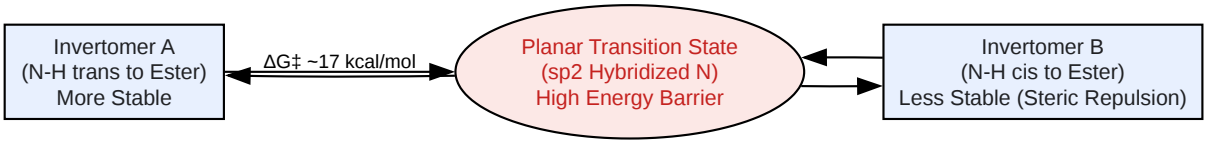

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Figure 1: Nitrogen inversion pathway showing the transition through a planar intermediate.

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Synthesis Protocol: The Serine Route

The most reliable method for synthesizing optically pure **Methyl (R)-aziridine-2-carboxylate** is the Wenker Synthesis adaptation using D-Serine. This pathway preserves the C2 chirality via a double inversion mechanism (retention overall) or direct intramolecular displacement.

Reaction Workflow

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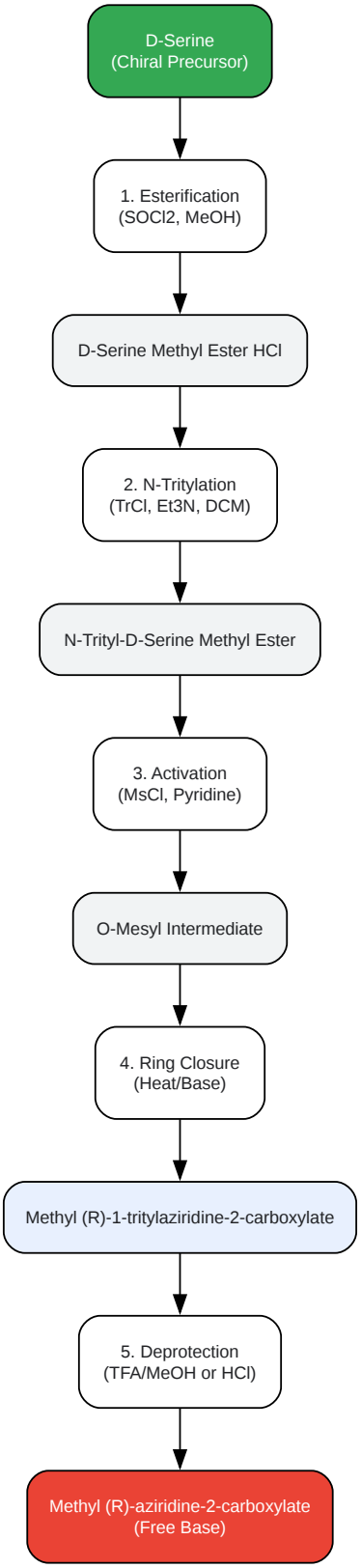

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Figure 2: Step-by-step synthesis from D-Serine.

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Detailed Methodology

- Esterification: D-Serine is treated with thionyl chloride in methanol to yield the methyl ester hydrochloride.
- Tritylation (Critical for Purity): The amine is protected with a trityl (triphenylmethyl) group.[1] This bulky group prevents racemization and facilitates the subsequent cyclization.
  - Checkpoint: The N-trityl intermediate is a stable solid, allowing for recrystallization to upgrade enantiomeric excess (ee).
- Activation & Cyclization: The hydroxyl group is mesylated (MsCl). Heating induces intramolecular

  attack by the nitrogen, displacing the mesylate and forming the aziridine ring.
- Deprotection: Careful acid hydrolysis (mild TFA or HCl) removes the trityl group.
  - Caution: The free base is volatile and prone to polymerization. It is often stored as the salt or used immediately.

Characterization & Optical Properties[2]

Accurate characterization is difficult due to the instability of the free base. The N-trityl derivative is the industry standard for verifying optical rotation.

Optical Rotation Data

Compound Form	Specific Rotation	Concentration (c)	Solvent	Ref
N-Trityl Derivative	+119.4°	0.32 g/100mL	EtOAc	[1]
N-Trityl Derivative	+98.0°	1.0 g/100mL	CHCl3	[2]
Free Base (S-enantiomer)	-45.5° (approx)*	1.0 g/100mL	CHCl3	[3]

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*Note: The rotation of the free base is highly variable due to rapid polymerization. It is recommended to measure the N-trityl precursor to confirm optical purity before deprotection.

NMR Spectroscopy (Free Base)

The free base, **Methyl (R)-aziridine-2-carboxylate**, presents distinct chemical shifts in

.

- NMR (400 MHz,

  ):

  - 3.76 (s, 3H,

)[2]
  - 3.31 (quin,

    Hz, 1H, C2-H)[2]
  - 1.90 (d,

    Hz, 1H, C3-H, cis to ester)
  - 1.55 (d,

    Hz, 1H, C3-H, trans to ester)
  - Note: The coupling constants reflect the rigid ring geometry.

Stability & Handling

- Storage: Store at -20°C.
- Stabilizer: Commercial samples are often stabilized with Hydroquinone (HQ) to prevent polymerization.
- Volatility: The free base is a volatile oil; avoid prolonged high-vacuum exposure.

Applications in Drug Design: Ring Opening

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The utility of **Methyl (R)-aziridine-2-carboxylate** lies in its regioselective ring-opening reactions, which yield non-natural amino acids.

Regioselectivity Rules

- Nucleophilic Attack at C3 (

  -attack): The most common pathway. Sterically favored and electronically driven in non-activated aziridines. Yields

  -amino acids (e.g., isoserine derivatives).

- Nucleophilic Attack at C2 (

  -attack): Rare. Occurs with specific Lewis acids or when the nitrogen is acylated with strong electron-withdrawing groups, reversing the polarization.

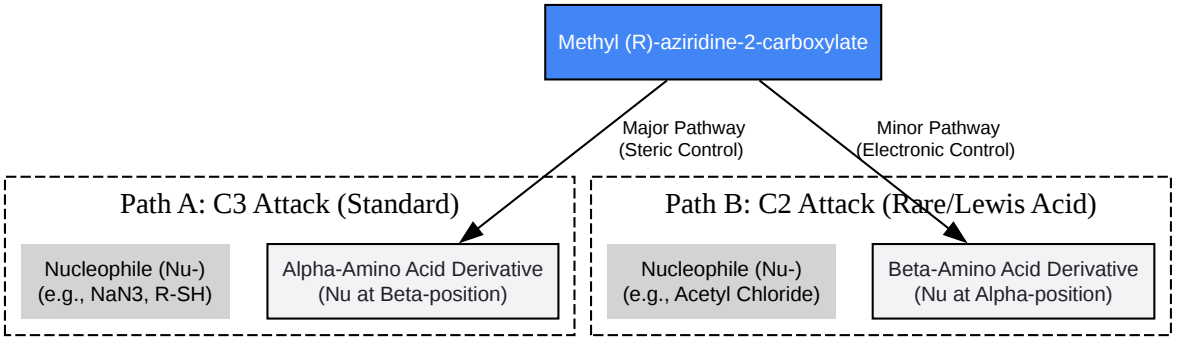

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Figure 3: Regioselective ring-opening pathways.

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